

Proper Disposal of Methyl 4-(bromomethyl)benzoate: A Comprehensive Guide

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Compound of Interest

Compound Name: Methyl 4-(bromomethyl)benzoate

Cat. No.: B135554

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. **Methyl 4-(bromomethyl)benzoate**, a corrosive and toxic compound, requires stringent disposal procedures. This guide provides essential, step-by-step information for its safe disposal, aligned with standard laboratory safety protocols.

Key Safety and Hazard Information

Methyl 4-(bromomethyl)benzoate is classified as a hazardous substance, exhibiting acute oral toxicity and causing severe skin burns and eye damage.^{[1][2][3]} It may also cause respiratory irritation and sensitization.^{[1][4]} Therefore, adherence to safety precautions during handling and disposal is critical.

Quantitative Data	Value	Source
Molecular Formula	C9H9BrO2	[2][3]
Molecular Weight	229.07 g/mol	[2]
Melting Point	57-58 °C	[4]
Boiling Point	130-135 °C at 2 mmHg	[4]
Hazard Classifications	Acute Toxicity, Oral (Category 3/4); Skin Corrosion (Category 1B); Respiratory Sensitization (Category 1)	[1][2][4]

Experimental Protocol: Disposal of Methyl 4-(bromomethyl)benzoate

The following protocol outlines the necessary steps for the safe disposal of **Methyl 4-(bromomethyl)benzoate**. This procedure should be carried out in a designated area, such as a chemical fume hood, while wearing appropriate personal protective equipment (PPE).

Required Personal Protective Equipment (PPE):

- Chemical safety goggles or a face shield[1]
- Chemical-resistant gloves (e.g., nitrile)[1]
- Protective clothing (lab coat)[1]
- In case of inadequate ventilation, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[1]

Step-by-Step Disposal Procedure:

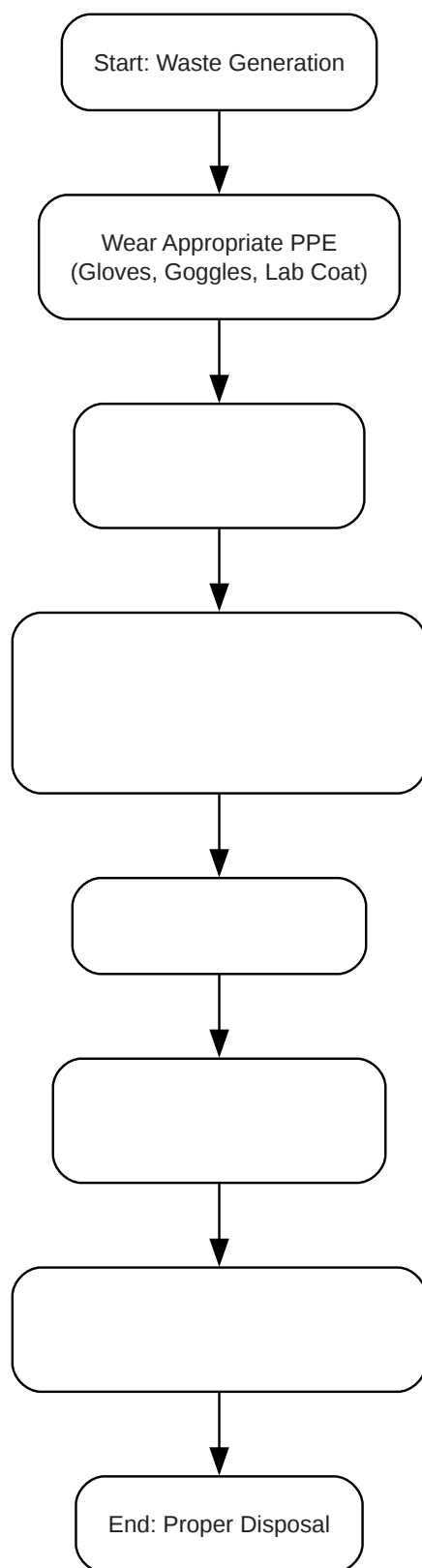
- Waste Collection:
 - Carefully collect any waste **Methyl 4-(bromomethyl)benzoate**, including residues and contaminated materials (e.g., weighing paper, spatulas, pipette tips), into a designated and

clearly labeled hazardous waste container.[1]

- For spills, sweep up the solid material and place it into a suitable container for disposal.[1]
Avoid generating dust.[5]
- Container Labeling:
 - The waste container must be accurately and clearly labeled as "Hazardous Waste" and include the full chemical name: "**Methyl 4-(bromomethyl)benzoate**".
 - Indicate the associated hazards (e.g., "Corrosive," "Toxic").
- Storage:
 - Store the sealed hazardous waste container in a cool, dry, and well-ventilated area designated for corrosive materials.[1][6]
 - Keep the container tightly closed and away from incompatible materials such as strong oxidizing agents and strong bases.[1]
- Disposal:
 - The disposal of **Methyl 4-(bromomethyl)benzoate** must be handled by an approved and licensed hazardous waste disposal company.[1][3][6]
 - Do not dispose of this chemical down the drain or in regular trash.[7]
 - It is imperative to consult and adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1][6][7]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Methyl 4-(bromomethyl)benzoate**.



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Caption: Workflow for the safe disposal of **Methyl 4-(bromomethyl)benzoate**.

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **Methyl 4-(bromomethyl)benzoate**, minimizing risks to themselves and the environment.

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